

Spectroscopic Comparison Guide: 5-Fluoro-3-nitropicolinic Acid vs. Precursors

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Compound of Interest

Compound Name: 5-Fluoro-3-nitropicolinic acid

Cat. No.: B13671023

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Executive Summary

5-Fluoro-3-nitropicolinic acid is a highly functionalized pyridine scaffold used in the development of bioactive fluorinated heterocycles. In industrial and research settings, it is commonly synthesized via the oxidation of 2-methyl-5-fluoro-3-nitropyridine.

The transition from a methyl substituent ($-\text{CH}_3$) to a carboxylic acid ($-\text{COOH}$) at the C2 position induces significant electronic changes in the pyridine ring. This guide provides a definitive spectroscopic framework to validate this transformation, focusing on

^1H NMR,

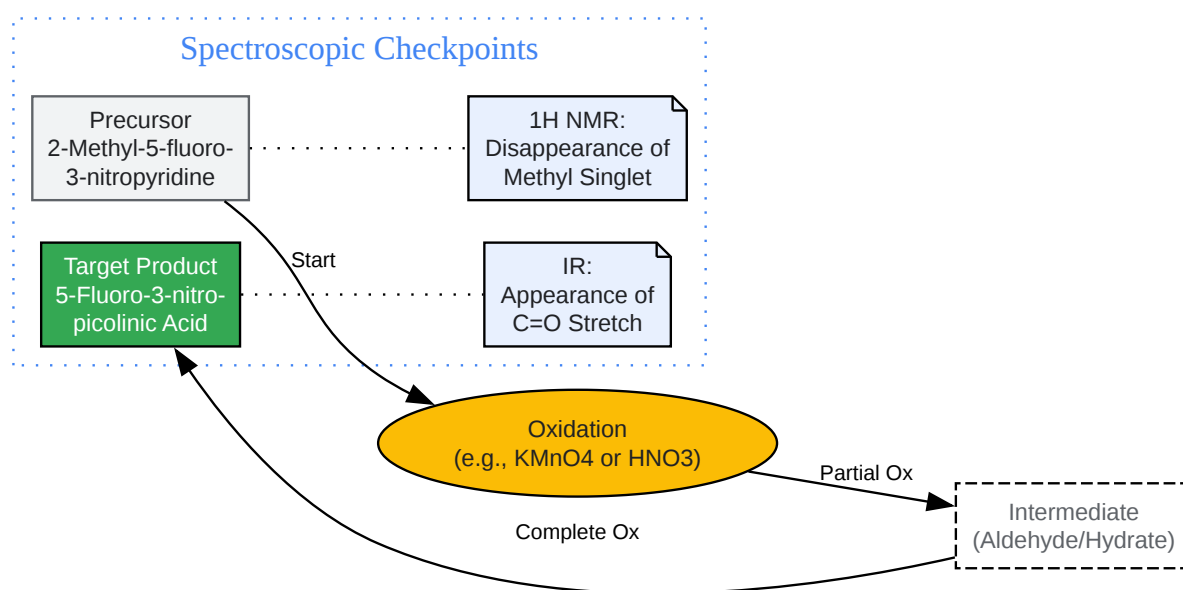
^{19}F NMR, and FT-IR as the primary self-validating protocols.

Core Comparison Matrix

Feature	Precursor: 2-Methyl-5-fluoro-3-nitropyridine	Product: 5-Fluoro-3-nitropicolinic Acid	Diagnostic Value
C2 Substituent	Methyl (-CH ₃)	Carboxylic Acid (-COOH)	Primary Control Point
H NMR (Aliphatic)	Singlet ~2.8 ppm (3H)	Absent	100% Conversion Indicator
H NMR (Acidic)	None	Broad Singlet 11-14 ppm	Product Confirmation
F NMR	~ -125 to -130 ppm	Shifted Downfield (Deshielded)	Electronic Environment Check
IR (Carbonyl)	Absent (or weak overtone)	Strong band ~1710-1740 cm ⁻¹	Functional Group ID

Synthetic Pathway & Monitoring Logic

The following workflow illustrates the oxidation pathway and the critical spectroscopic checkpoints.



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Figure 1: Synthetic workflow for the oxidation of 2-methyl-5-fluoro-3-nitropyridine, highlighting critical spectroscopic checkpoints (Graphviz).

Detailed Spectroscopic Characterization

A. Proton NMR (¹H NMR)

The proton NMR spectrum provides the most immediate confirmation of reaction progress.

- **Precursor Signature:** The starting material is characterized by a sharp singlet corresponding to the methyl group at the C2 position. Due to the electron-withdrawing nature of the pyridine ring and the adjacent nitro group, this methyl signal is deshielded compared to toluene, typically appearing around 2.6 – 2.9 ppm.
- **Product Signature:** Upon oxidation, the methyl singlet disappears completely. A new, broad singlet appears very far downfield (typically 11.0 – 14.0 ppm) corresponding to the carboxylic acid proton. Note: This acidic proton may not be visible in protic deuterated solvents like CD₃OD due to exchange.

Table 1:

¹H NMR Chemical Shift Comparison (in DMSO-d₆)

Assignment	Precursor (ppm)	Product (ppm)	Multiplicity / Coupling ()
C2-CH ₃	2.60 - 2.85	ABSENT	Singlet (Precursor only)
C2-COOH	Absent	13.0 - 14.0	Broad Singlet (Exchangeable)
H4 (Ar-H)	8.40 - 8.60	8.60 - 8.80	dd (Hz, Hz)
H6 (Ar-H)	8.80 - 9.00	9.00 - 9.20	d (Hz)

Interpretation: The aromatic protons (H4 and H6) in the product will shift slightly downfield (higher ppm) relative to the precursor. This is because the carboxylic acid group is more electron-withdrawing than the methyl group, reducing electron density on the ring.

B. Fluorine NMR (¹⁹F NMR)

Fluorine NMR is highly sensitive to the electronic environment.^[1] The 5-Fluoro substituent serves as an internal probe.

- Mechanism: The oxidation of the C2-Methyl to C2-Carboxyl introduces a stronger electron-withdrawing group. This generally causes a deshielding effect, moving the

¹⁹F signal downfield (less negative ppm value).

- Data Range:

- Precursor:

-125 to -135 ppm.

- Product:

-115 to -125 ppm.
- Note: Exact shifts depend heavily on solvent and pH. The change (

) is more diagnostic than the absolute value.

C. Infrared Spectroscopy (FT-IR)

IR is the robust secondary method for confirming the functional group transformation.

Table 2: Diagnostic IR Bands

Functional Group	Precursor (cm ⁻¹)	Product (cm ⁻¹)	Description
C=O Stretch	Absent	1710 - 1750	Strong, sharp band (Carboxylic Acid)
O-H Stretch	Absent	2500 - 3300	Very broad "hump" (Carboxylic Acid dimer)
NO ₂ Stretch	~1530 & 1350	~1535 & 1360	Asymmetric & Symmetric stretches (Retained)
C-H (Aliphatic)	~2900 - 2950	Absent	Disappearance of methyl C-H

Experimental Protocols

Protocol 1: In-Process Control (IPC) via ¹H NMR

Use this protocol to determine reaction completion.

- Sampling: Take a 50 µL aliquot of the reaction mixture.
- Workup (Mini): Partition between Ethyl Acetate (0.5 mL) and 1M HCl (0.5 mL). Discard aqueous layer.

- Drying: Pass the organic layer through a small plug of anhydrous Na_2SO_4 .
- Evaporation: Blow down the solvent under a stream of nitrogen.
- Reconstitution: Dissolve the residue in 0.6 mL DMSO-d_6 . (DMSO is preferred over CDCl_3 to ensure solubility of the polar acid product).
- Acquisition:
 - Scans: 16
 - Relaxation Delay: 1.0 sec
 - Pulse Angle: 30°
- Analysis: Integrate the region 2.0–3.0 ppm. If the integral for the Methyl singlet is $< 1\%$ relative to the aromatic signals, the reaction is complete.

Protocol 2: Purity Assessment via HPLC

Self-validating method for final product release.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μm).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 254 nm (aromatic) and 210 nm (amide/acid).
- Expectation: The Product (Acid) is more polar than the Precursor (Methyl).
 - Precursor Retention Time: ~12-14 min (Late eluting).
 - Product Retention Time: ~6-8 min (Early eluting).

- Logic: The formation of the ionizable COOH group significantly reduces retention on C18 under acidic conditions compared to the lipophilic methyl precursor.

Troubleshooting & Impurities

Observation	Probable Cause	Corrective Action
Extra Singlet ~10 ppm	Aldehyde Intermediate	Reaction incomplete. Continue oxidation or add more oxidant.
Multiple F Signals	Regioisomers	Check starting material purity. 6-Fluoro or 4-Fluoro isomers may be present. [2]
Broad H-NMR Baseline	Paramagnetic Impurities	Residual Mn (if KMnO ₄ used) or Fe. Filter through Celite or wash with EDTA.

References

- Synthesis of Fluorinated Pyridines
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